3-(4-Methylphenyl)prop-2-yn-1-ol structural analysis

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Compound of Interest

Compound Name:	*3-(4-Methylphenyl)prop-2-yn-1-ol*
CAS No.:	*16017-24-6*
Cat. No.:	*B096600*

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An In-Depth Technical Guide to the Structural Analysis of **3-(4-Methylphenyl)prop-2-yn-1-ol**

Introduction: A Molecule of Versatile Functionality

3-(4-Methylphenyl)prop-2-yn-1-ol, a propargyl alcohol derivative with the molecular formula $C_{10}H_{10}O$, stands as a significant building block in modern organic chemistry.[1] Its structure is characterized by a para-substituted tolyl group attached to a propargyl alcohol moiety. This unique arrangement confers dual functionality: a nucleophilic hydroxyl group and a reactive terminal alkyne. This duality makes it a highly versatile intermediate for synthesizing a wide array of more complex molecules, including pharmaceuticals, agrochemicals, and functional polymers.[1] Its participation in powerful synthetic transformations like 'click chemistry' and Sonogashira couplings further elevates its importance in drug development and materials science.[1][2]

A rigorous and multi-faceted structural analysis is paramount to confirming the identity and purity of this compound, ensuring its reliable performance in subsequent applications. This guide provides an in-depth examination of the core analytical techniques employed to elucidate

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and validate the structure of **3-(4-methylphenyl)prop-2-yn-1-ol**, framed from the perspective of experimental rationale and data integration.

Molecular Structure and Analytical Workflow

The definitive identification of an organic compound is not achieved by a single technique but by the convergence of evidence from multiple orthogonal methods. The workflow for analyzing **3-(4-methylphenyl)prop-2-yn-1-ol** begins with its synthesis and purification, followed by a suite of spectroscopic analyses that probe its atomic composition, connectivity, and functional groups.

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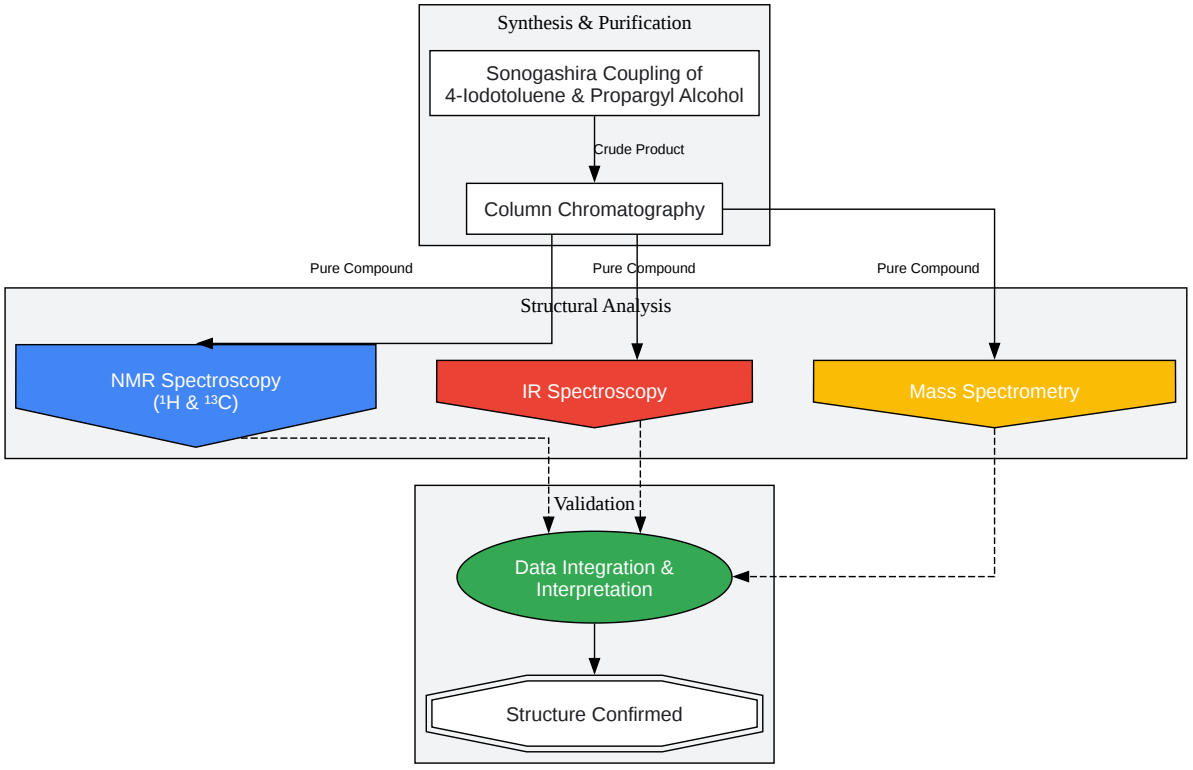

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Caption: High-level workflow for the synthesis and structural validation of **3-(4-methylphenyl)prop-2-yn-1-ol**.

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Sources

- 1. Buy 3-(4-Methylphenyl)prop-2-yn-1-ol | 16017-24-6 [smolecule.com]
- 2. chem.libretexts.org [chem.libretexts.org]
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